

Structural Elucidation of Coumamidine Gamma1: A Technical Guide to 2D NMR Applications

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Compound of Interest

Compound Name: *Coumamidine gamma1*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Detailed 2D NMR spectroscopic data for **Coumamidine gamma1** is not readily available in the public domain. The structural elucidation was reported in the Journal of Antibiotics (1989, Vol. 42, No. 4, pages 533-7), but the specific quantitative data necessary for a complete analysis is not accessible through standard search methodologies.^{[1][2]} Therefore, this guide will provide an in-depth overview of the standard methodologies, data presentation, and logical workflows used in the structural elucidation of complex natural products like **Coumamidine gamma1**, a broad-spectrum antibiotic, using 2D NMR techniques.^[1] The data presented herein is illustrative and serves to demonstrate the application of these powerful analytical tools.

Introduction

Coumamidine gamma1 is a novel, broad-spectrum antibiotic belonging to the cinodine class of natural products.^{[1][2]} Its structural determination, like that of many complex biomolecules, relies heavily on a suite of two-dimensional Nuclear Magnetic Resonance (2D NMR) experiments. These techniques provide through-bond and through-space correlations between nuclei, allowing for the piecing together of a molecule's constitution and stereochemistry. This guide outlines the key 2D NMR experiments and the logical workflow for the structural elucidation of a molecule with the complexity of **Coumamidine gamma1**.

Experimental Protocols

A successful structural elucidation campaign begins with the acquisition of high-quality NMR data. The following are detailed methodologies for the key 2D NMR experiments integral to this process.

Sample Preparation

A pure sample of the analyte (e.g., 5-10 mg of **Coumamidine gamma1**) is dissolved in a deuterated solvent (e.g., 0.5 mL of D₂O or DMSO-d₆) and transferred to a 5 mm NMR tube. The choice of solvent is critical and should be based on the solubility of the compound and the desired NMR experiment (e.g., D₂O is suitable for observing most protons, while aprotic solvents like DMSO-d₆ will not exchange with labile protons).

NMR Instrumentation

All spectra should be acquired on a high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

Key 2D NMR Experiments

- **¹H-¹H Correlation Spectroscopy (COSY):** This experiment identifies protons that are spin-spin coupled, typically through two or three bonds.
 - Pulse Program:cosygppqf
 - Parameters:
 - Spectral Width (¹H): 10-12 ppm
 - Number of Scans: 2-4
 - Number of Increments: 256-512
 - Relaxation Delay: 1.5-2.0 s
- **Heteronuclear Single Quantum Coherence (HSQC):** This experiment correlates protons directly to their attached carbons (¹JCH).

- Pulse Program:hsqcedetgpsisp2.3
- Parameters:
 - Spectral Width (¹H): 10-12 ppm
 - Spectral Width (¹³C): 180-200 ppm
 - Number of Scans: 4-8
 - Number of Increments: 256
 - ¹JCH Coupling Constant: 145 Hz (average for sp³ and sp² carbons)
- Heteronuclear Multiple Bond Correlation (HMBC): This experiment shows correlations between protons and carbons over two to three bonds (²JCH, ³JCH), and is crucial for connecting spin systems.
 - Pulse Program:hmbcgpplpndqf
 - Parameters:
 - Spectral Width (¹H): 10-12 ppm
 - Spectral Width (¹³C): 180-200 ppm
 - Number of Scans: 16-64
 - Number of Increments: 256
 - Long-Range Coupling Constant (ⁿJCH): Optimized for 8 Hz
- Nuclear Overhauser Effect Spectroscopy (NOESY) / Rotating-frame Overhauser Effect Spectroscopy (ROESY): These experiments identify protons that are close in space, providing critical information for determining relative stereochemistry and 3D conformation. ROESY is often preferred for medium-sized molecules where the NOE may be close to zero.
 - Pulse Program (ROESY):roesygpph

- Parameters:
 - Spectral Width (¹H): 10-12 ppm
 - Number of Scans: 8-16
 - Number of Increments: 256
 - Mixing Time: 200-500 ms

Data Presentation

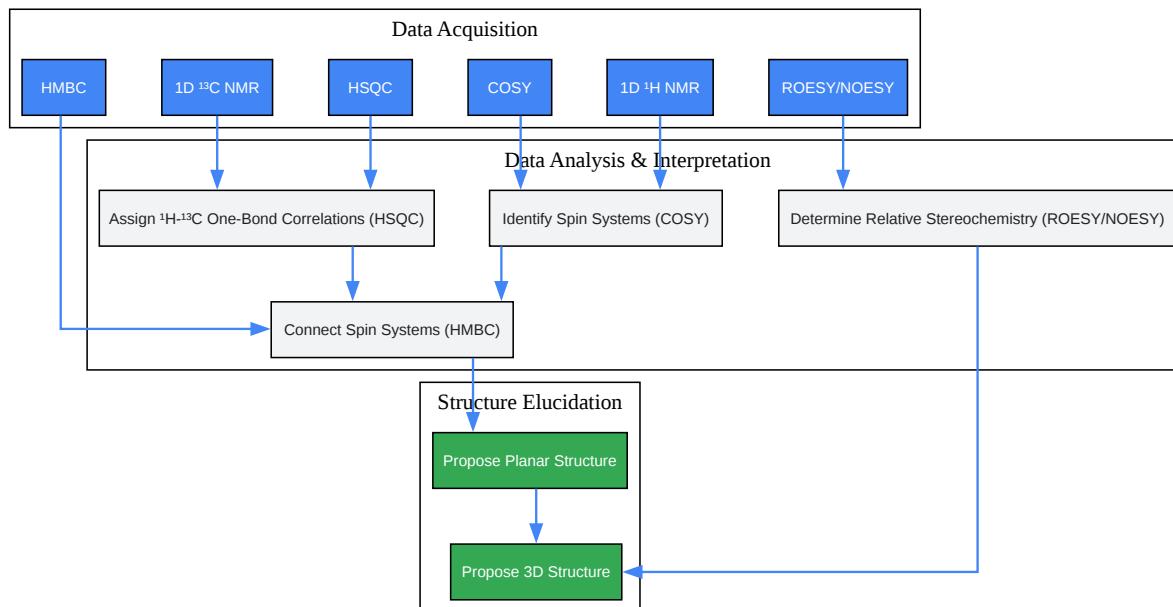
The quantitative data obtained from the 1D and 2D NMR spectra are summarized in tables for clear and concise presentation.

Table 1: ¹H and ¹³C NMR Data for a Hypothetical Structural Fragment of **Coumamidine Gamma1** (in D₂O, 500 MHz)

Position	δ C (ppm)	δ H (ppm, J in Hz)	COSY Correlation s (1 H)	HMBC Correlation s (13 C)	ROESY Correlation s (1 H)
1	175.2	-	-	H-2, H-3	-
2	55.8	3.85 (dd, 8.5, 4.0)	H-3	C-1, C-3, C-4	H-3, H-4
3	72.1	4.10 (t, 8.5)	H-2, H-4	C-1, C-2, C-4, C-5	H-2, H-5
4	78.9	3.95 (m)	H-3, H-5	C-2, C-3, C-5, C-6	H-2, H-6
5	70.3	4.25 (d, 3.0)	H-4	C-3, C-4, C-6	H-3, H-7
6	98.5	5.50 (d, 1.5)	-	C-4, C-5, C-7	H-4, H-7
7	35.6	1.90 (m), 2.15 (m)	H-8	C-5, C-6, C-8, C-9	H-5, H-8
8	28.4	1.65 (m)	H-7, H-9	C-7, C-9, C-10	H-7, H-9
9	45.2	3.10 (t, 6.5)	H-8	C-7, C-8, C-10	H-8

Visualizations of Workflow and Logic

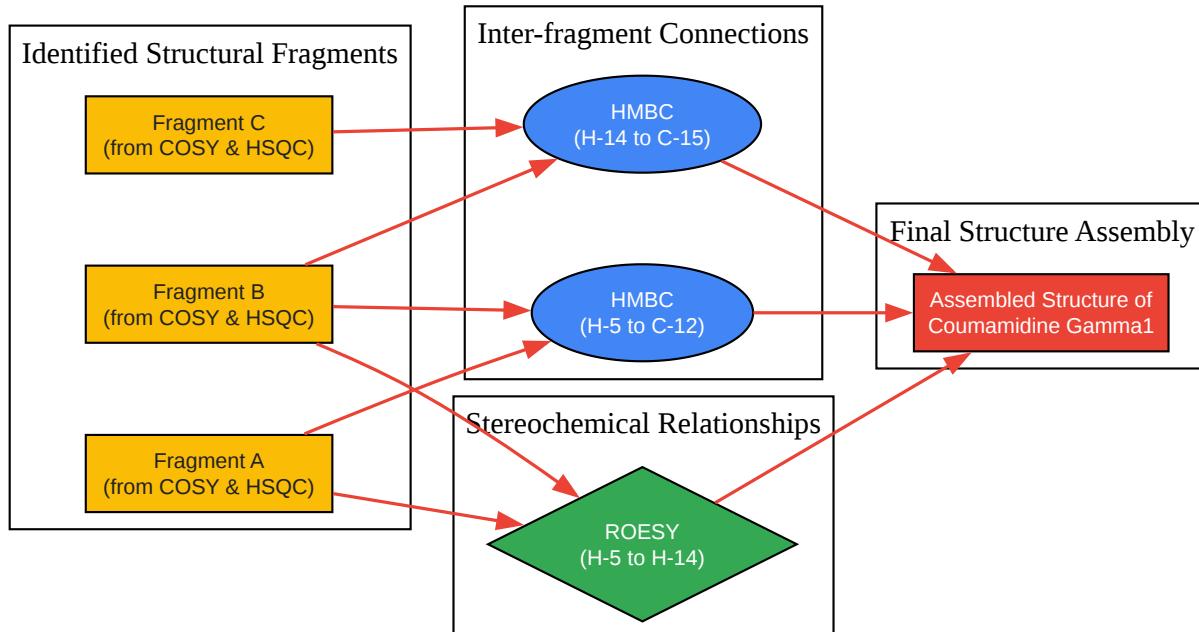
The structural elucidation process follows a logical progression from data acquisition to the final proposed structure. These relationships can be visualized using diagrams.



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Figure 1: Experimental workflow for 2D NMR-based structural elucidation.

The logical connections derived from the 2D NMR data are pivotal in assembling the final structure.



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Figure 2: Logical relationships in assembling a structure from 2D NMR data.

Conclusion

The structural elucidation of complex natural products like **Coumamidine gamma1** is a meticulous process that heavily relies on the power of 2D NMR spectroscopy. By systematically applying a suite of experiments including COSY, HSQC, HMBC, and NOESY/ROESY, and by carefully analyzing the resulting correlation data, it is possible to piece together the complete chemical structure. While the specific data for **Coumamidine gamma1** remains elusive in publicly accessible domains, the principles and methodologies outlined in this guide provide a robust framework for researchers, scientists, and drug development professionals engaged in the vital work of natural product discovery and characterization.

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References

- 1. Couamidines, new broad spectrum antibiotics of the cinodine type. II. Isolation and structural elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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